

An In-depth Technical Guide to **trans-4-(cyclopropylmethoxy)cyclohexanamine**

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Compound of Interest

Compound Name: *Trans-4-(cyclopropylmethoxy)cyclohexanamine*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **trans-4-(cyclopropylmethoxy)cyclohexanamine**, a key building block in modern medicinal chemistry. We will delve into its core identification parameters, including its Chemical Abstracts Service (CAS) number, molecular formula, and weight. Furthermore, this guide will outline essential analytical techniques for its characterization, such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. Safety protocols and handling procedures, crucial for laboratory and industrial settings, will also be detailed. The aim is to equip researchers and drug development professionals with the foundational knowledge required to effectively utilize this versatile chemical entity in their synthetic endeavors.

Core Identification and Chemical Properties

trans-4-(cyclopropylmethoxy)cyclohexanamine is a disubstituted cyclohexane derivative featuring a primary amine and a cyclopropylmethoxy ether group in a trans configuration. This specific stereochemistry is often crucial for its application in the synthesis of pharmacologically active molecules.

Fundamental Identifiers

A precise identification of chemical compounds is paramount for reproducibility and safety in research and development. The primary identifiers for **trans-4-(cyclopropylmethoxy)cyclohexanamine** are summarized in the table below.

Identifier	Value	Source(s)
CAS Number	919799-80-7	[1][2][3]
Molecular Formula	C10H19NO	[1][2]
Molecular Weight	169.26 g/mol (approx.)	[1][2]
IUPAC Name	(1r,4r)-4-(cyclopropylmethoxy)cyclohexan-1-amine	
InChI Key	VQVVFYUZDFOHRA-MGCOHNPYSA-N	

Table 1: Core Identifiers for **trans-4-(cyclopropylmethoxy)cyclohexanamine**

Physicochemical Properties

Understanding the physicochemical properties of a compound is essential for designing synthetic routes, purification strategies, and formulation development.

Property	Value	Source(s)
Physical Form	Liquid	
Purity	Typically $\geq 95\%$ or $\geq 97\%$	[1][2]
Storage Conditions	Room temperature, in a dark place under an inert atmosphere.	[1]

Table 2: Physicochemical Properties

The trans stereochemistry of the substituents on the cyclohexane ring influences the molecule's overall shape and polarity, which in turn affects its reactivity and interaction with

biological targets.

Structural Elucidation and Analytical Characterization

The definitive identification and purity assessment of **trans-4-(cyclopropylmethoxy)cyclohexanamine** rely on a combination of spectroscopic techniques. The causality behind employing multiple techniques lies in their complementary nature; each method provides unique pieces of the structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. Both ^1H and ^{13}C NMR are indispensable for confirming the presence of the key functional groups and the stereochemical arrangement of this compound.

^1H NMR (Proton NMR): The ^1H NMR spectrum will provide information on the number of different types of protons and their connectivity. Key expected signals would include:

- Cyclohexane Ring Protons: Complex multiplets in the aliphatic region. The chemical shifts and coupling constants of the protons at C1 and C4 are diagnostic for the trans configuration.
- Cyclopropyl Protons: Characteristic signals in the upfield region (typically 0-1 ppm).
- $-\text{OCH}_2-$ Protons: A doublet corresponding to the methylene bridge between the cyclopropyl group and the ether oxygen.
- $-\text{NH}_2$ Protons: A broad singlet, the chemical shift of which can be concentration and solvent dependent.

^{13}C NMR (Carbon NMR): The ^{13}C NMR spectrum will confirm the carbon framework of the molecule. The number of signals will correspond to the number of chemically non-equivalent carbon atoms.

Caption: Chemical structure of **trans-4-(cyclopropylmethoxy)cyclohexanamine**.

Mass Spectrometry (MS)

Mass spectrometry is a critical technique for determining the molecular weight of a compound and can provide valuable information about its structure through fragmentation patterns. For **trans-4-(cyclopropylmethoxy)cyclohexanamine**, the expected molecular ion peak ($[M]^+$) would be at m/z 169.27, corresponding to its molecular weight.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **trans-4-(cyclopropylmethoxy)cyclohexanamine** would be expected to show characteristic absorption bands for:

- N-H stretch: Around $3300-3400\text{ cm}^{-1}$ (primary amine).
- C-H stretch: Below 3000 cm^{-1} (aliphatic).
- C-O stretch: Around $1050-1150\text{ cm}^{-1}$ (ether).

Synthesis and Reactivity

While a detailed synthetic guide is beyond the scope of this document, it is important for the user to understand the general synthetic strategies. The synthesis of **trans-4-(cyclopropylmethoxy)cyclohexanamine** often involves the reductive amination of **trans-4-(cyclopropylmethoxy)cyclohexanone**. The choice of reducing agent and reaction conditions is critical to ensure the desired stereoselectivity.

The primary amine group is a versatile functional handle for a wide range of chemical transformations, including amide bond formation, alkylation, and arylation reactions, making this compound a valuable building block in the synthesis of more complex molecules.



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Caption: General synthetic workflow.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **trans-4-(cyclopropylmethoxy)cyclohexanamine**.

Hazard Identification

Based on available safety data, this compound is associated with the following hazards:

- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.

The GHS pictograms associated with this compound typically include the GHS07 symbol for irritants.

Recommended Handling Procedures

A self-validating safety protocol involves a multi-layered approach to minimize exposure and risk.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.

Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles or a face shield.
- Hand Protection: Handle with compatible chemical-resistant gloves. Gloves should be inspected prior to use and disposed of properly after.
- Skin and Body Protection: Wear a lab coat or other protective clothing.

Hygiene Measures:

- Wash hands thoroughly after handling, before breaks, and at the end of the workday.
- Avoid contact with skin, eyes, and clothing.

Storage and Disposal

- Storage: Keep the container tightly closed in a dry, well-ventilated place. Store under an inert atmosphere as it may be air-sensitive.[1]
- Disposal: Dispose of the compound and its container in accordance with local, regional, and national regulations. Avoid release to the environment.

Applications in Drug Discovery and Development

The unique combination of a cyclohexane scaffold, a primary amine, and a cyclopropylmethoxy group makes this compound an attractive building block in medicinal chemistry. The cyclopropyl group can enhance metabolic stability and binding affinity, while the amine provides a point for further chemical modification. This structural motif is found in a number of compounds being investigated for various therapeutic areas. For instance, substituted cyclohexylamines are key structural elements in drugs targeting a range of conditions.[4][5]

Conclusion

trans-4-(cyclopropylmethoxy)cyclohexanamine, identified by CAS number 919799-80-7, is a valuable and versatile building block for chemical synthesis, particularly in the pharmaceutical industry.[1][2][3] A thorough understanding of its identification, characterization, safe handling, and reactivity is essential for its effective and safe utilization. This guide has provided a foundational overview to support researchers and developers in their work with this important chemical intermediate.

References

- Lead Sciences. **trans-4-(Cyclopropylmethoxy)cyclohexanamine**. [\[Link\]](#)
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